

Application Notes and Protocols: 1-Tetradecanol in Cosmetics and Cold Creams

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B10858320

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Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol derived from natural sources such as coconut or palm kernel oil.^[1] It is a versatile and widely utilized ingredient in the cosmetics and personal care industry, valued for its multifaceted contributions to product texture, stability, and skin feel.^{[2][3]} In formulations like cold creams, **1-Tetradecanol** plays a crucial role as an emollient, emulsion stabilizer, thickener, and opacifying agent.^{[1][2]} Its safety for use in cosmetics is well-established, making it a reliable component in a variety of skincare products.^{[1][4]}

Physicochemical Properties

A summary of the key physicochemical properties of **1-Tetradecanol** is presented in Table 1. These properties are fundamental to its function in cosmetic formulations.

Property	Value	Reference
INCI Name	Myristyl Alcohol	[5]
CAS Number	112-72-1	[6]
Molecular Formula	C ₁₄ H ₃₀ O	[6]
Molecular Weight	214.39 g/mol	[6][7]
Appearance	White waxy solid, flakes, or powder	[1][2]
Solubility	Practically insoluble in water; soluble in diethyl ether; slightly soluble in ethanol	[2][8]
Melting Point	35-39 °C	[6][9]
Boiling Point	289 °C	[6][9]
Density	0.823 g/mL at 25 °C	[6][9]

Applications in Cosmetics and Cold Creams

1-Tetradecanol is a multifunctional ingredient that imparts several desirable characteristics to cosmetic formulations, particularly in emulsions like cold creams.

Emollient

As an emollient, **1-Tetradecanol** helps to soften and soothe the skin by forming a protective layer on the surface that helps to prevent moisture loss.[2][3] This leaves the skin feeling hydrated, smooth, and supple.[2]

Emulsion Stabilizer

In cold creams, which are typically water-in-oil emulsions, **1-Tetradecanol** acts as a stabilizer.[2][3] It helps to prevent the separation of the oil and water phases, ensuring the product maintains a consistent and uniform texture over time.[2]

Thickening Agent

1-Tetradecanol contributes to the viscosity of cosmetic formulations, acting as a thickener.[1] This property is crucial for achieving the desired consistency and spreadability of creams and lotions, making them easier to apply.[1]

Opacifying Agent

This fatty alcohol also functions as an opacifying agent, giving cosmetic products a richer, more opaque appearance.[1] This can enhance the aesthetic appeal of the final product.

Recommended Concentration

The typical concentration of **1-Tetradecanol** in cosmetic formulations ranges from 0.5% to 5%. [5]

Experimental Protocols

The following protocols are designed to evaluate the performance of **1-Tetradecanol** in a cold cream formulation.

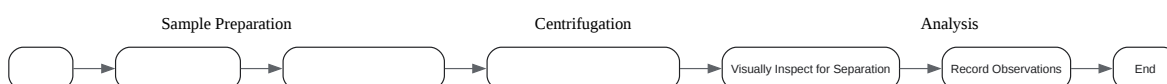
Protocol 1: Evaluation of Emulsion Stability

This protocol assesses the physical stability of a cold cream formulation containing **1-Tetradecanol** under accelerated conditions.

1. Objective: To determine the resistance of the emulsion to phase separation (creaming).[10]
2. Materials:
 - Cold cream formulation with **1-Tetradecanol**.
 - Centrifuge.
 - Centrifuge tubes.[11]
 - Incubator or water bath.[11]
3. Methodology:
 - Heat a sample of the cold cream to 50°C.[10]
 - Place the heated sample into a centrifuge tube.[11]
 - Centrifuge the sample at 3000 rpm for 30 minutes.[10][11][12]

- After centrifugation, visually inspect the sample for any signs of phase separation, such as the formation of an oil layer at the top.[10]
- Record the observations. A stable emulsion will show no visible separation.

4. Interpretation: The absence of creaming after centrifugation indicates good emulsion stability, suggesting that **1-Tetradecanol** is effectively stabilizing the formulation.[10]



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Diagram 1: Emulsion Stability Testing Workflow.

Protocol 2: Viscosity Measurement

This protocol measures the viscosity of the cold cream to quantify the thickening effect of **1-Tetradecanol**.

1. Objective: To determine the viscosity of the cold cream formulation.

2. Materials:

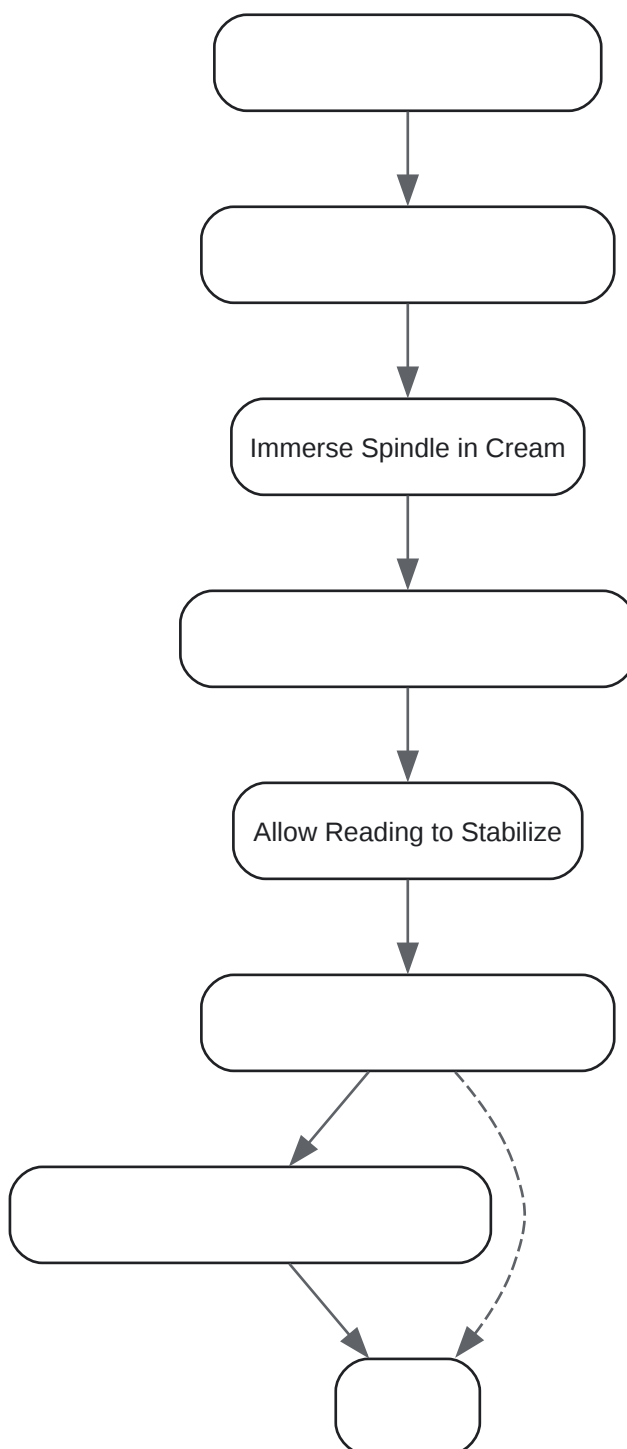
- Cold cream formulation with **1-Tetradecanol**.
- Rotational viscometer (e.g., Brookfield viscometer).[3][13]
- Appropriate spindle for the viscometer.

3. Methodology:

- Calibrate the viscometer according to the manufacturer's instructions.
- Place a sufficient amount of the cold cream in a suitable container.
- Immerse the spindle into the cream, ensuring it is submerged to the indicated level.
- Set the viscometer to a specific rotational speed (e.g., 10 rpm) and allow the reading to stabilize.[14]
- Record the viscosity reading in centipoise (cP) or milliPascal-seconds (mPa·s).

- Repeat the measurement at different rotational speeds to assess shear-thinning behavior. [\[14\]](#)

4. Interpretation: The viscosity measurement provides quantitative data on the consistency of the cream. Higher viscosity values indicate a greater thickening effect. Comparing formulations with and without **1-Tetradecanol** will demonstrate its contribution to the product's texture.



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Diagram 2: Viscosity Measurement Protocol.

Protocol 3: Sensory Evaluation of Emollience

This protocol uses a trained sensory panel to assess the emollient properties of the cold cream.

1. Objective: To evaluate the skin feel and moisturizing effect of the cold cream.

2. Materials:

- Cold cream formulation with **1-Tetradecanol**.
- Control cream (without **1-Tetradecanol** or a benchmark product).
- Trained sensory panel (e.g., 10-15 panelists).
- Standardized evaluation forms.

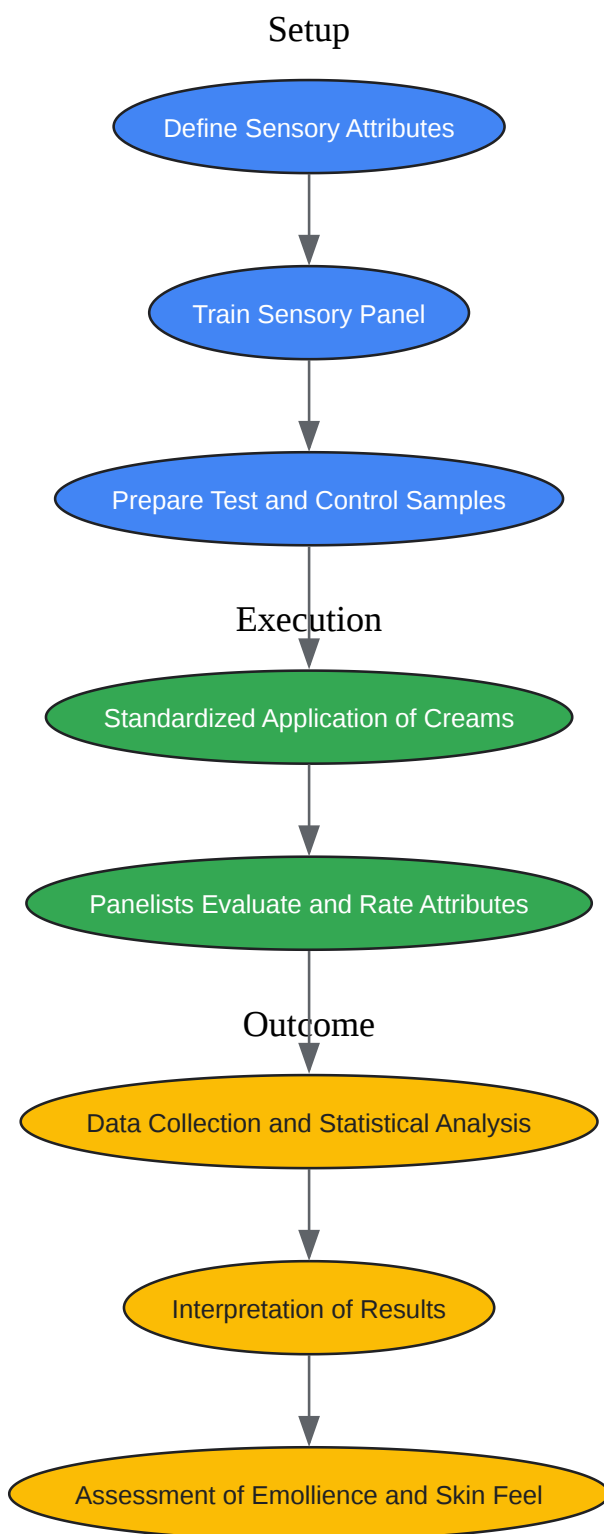
3. Methodology:

- Panelist Training: Train panelists to identify and rate sensory attributes such as spreadability, absorbency, greasiness, and after-feel (e.g., softness, smoothness).[15]
- Sample Application: Provide panelists with coded samples of the test and control creams.
- Instruct panelists to apply a standardized amount of each cream to a designated area of their forearm.
- Evaluation: Panelists will evaluate the cream during and after application, rating the intensity of each attribute on a structured scale (e.g., a 10-point scale).[8]
- Key attributes to assess include:
 - Spreadability: Ease of spreading the cream on the skin.[16]
 - Absorbency: How quickly the cream is absorbed into the skin.[15]
 - Greasiness: The degree of oily residue left on the skin.[16]
 - After-feel: The sensation on the skin after the cream has been applied (e.g., soft, smooth, sticky).[15]

4. Data Analysis:

- Collect the evaluation forms and analyze the data statistically (e.g., using analysis of variance - ANOVA) to determine if there are significant differences between the test and control creams for each attribute.

5. Interpretation: The results will provide insights into how **1-Tetradecanol** influences the consumer's perception of the product's emollience and overall skin feel.



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